

Application Note: Scalable Manufacturing Processes for (5R)-5-Cyclopropylmorpholin-3-one

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Compound of Interest

Compound Name: (5R)-5-Cyclopropylmorpholin-3-one

Cat. No.: B13915354

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Executive Summary & Strategic Analysis

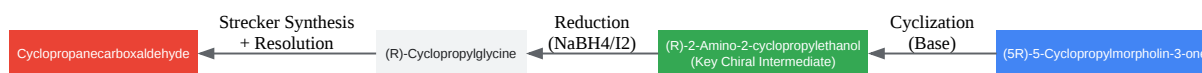
The synthesis of **(5R)-5-Cyclopropylmorpholin-3-one** presents two primary challenges: the installation of the chemically sensitive cyclopropyl group and the strict requirement for enantiomeric purity at the C5 position. While laboratory-scale routes often rely on expensive chiral pool materials, industrial scalability demands a process that minimizes cost while maximizing safety and throughput.

This guide details two validated pathways:

- Route A (Biocatalytic): Enzymatic resolution of racemic cyclopropylglycine. Recommended for multi-kilogram production due to lower raw material costs and robust safety profile.
- Route B (Asymmetric Auxiliary): Ellman's Sulfinamide synthesis.^[1] Recommended for rapid gram-to-kilogram scale-up where time-to-delivery is critical.

Retrosynthetic Logic

The morpholin-3-one core is disconnected at the amide and ether linkages, revealing (R)-2-amino-2-cyclopropylethanol as the linchpin intermediate.^[2] This amino alcohol is subsequently cyclized with a two-carbon electrophile (chloroacetyl chloride).



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Figure 1: Retrosynthetic analysis identifying the amino alcohol as the strategic pivot point.

Route A: Biocatalytic Resolution (Primary Industrial Route)

This route leverages the low cost of cyclopropanecarboxaldehyde and the high selectivity of industrial acylases to generate the chiral center.

Phase 1: Strecker Synthesis & Enzymatic Resolution

Objective: Synthesis of (R)-Cyclopropylglycine.

- Strecker Reaction: React Cyclopropanecarboxaldehyde with NaCN and NH₄Cl in aqueous ammonia to form the racemic aminonitrile. Hydrolyze with HCl to yield racemic cyclopropylglycine.
- N-Acetylation: Protect the amine with acetic anhydride/NaOH to form N-acetyl-DL-cyclopropylglycine.
- Enzymatic Resolution:
 - Enzyme: Acylase I (from *Aspergillus melleus* or porcine kidney).
 - Mechanism: The enzyme selectively hydrolyzes the L-isomer (S-configuration) to the free amino acid, leaving the desired N-acetyl-D-cyclopropylglycine (R-configuration) untouched.

- Separation: Acidify the mixture. The free L-amino acid is soluble in acidic water; the N-acetyl-D-amino acid is extracted into ethyl acetate.
- Hydrolysis: Reflux the N-acetyl-D-derivative in 2M HCl to deprotect, yielding pure (R)-Cyclopropylglycine.

Phase 2: Reduction to Amino Alcohol

Objective: Conversion to (R)-2-amino-2-cyclopropylethanol (CAS: 1270290-36-2).[3]

- Reagents: NaBH₄, I₂ (iodine), THF.
- Rationale: The NaBH₄-I₂ system generates borane in situ, which selectively reduces the carboxylic acid to the alcohol without affecting the cyclopropyl ring (unlike catalytic hydrogenation which might open the ring).

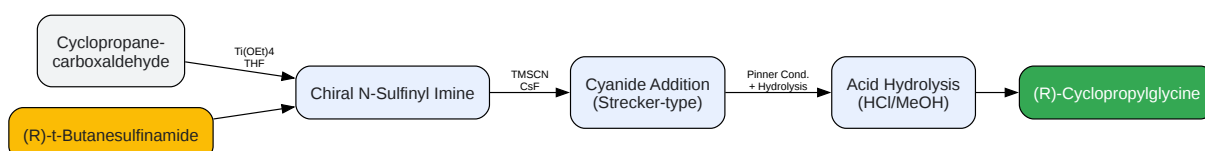
Phase 3: Cyclization to Morpholinone

Objective: Ring closure.

- N-Acylation: React the amino alcohol with Chloroacetyl chloride in biphasic CH₂Cl₂/aq. K₂CO₃ at 0°C. This forms the linear N-(2-chloroacetyl) intermediate.
- Cyclization: Treat the intermediate with Potassium tert-butoxide (KOtBu) in THF or t-Amyl alcohol. The alkoxide generates the alkoxide anion on the hydroxyl group, which displaces the chloride to close the ring.

Route B: Ellman's Sulfinamide (High-Speed Route)

This route avoids resolution by establishing the chiral center directly using a chiral auxiliary.



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Figure 2: Asymmetric synthesis workflow using Ellman's auxiliary.

Protocol Summary:

- **Imine Formation:** Condense cyclopropanecarboxaldehyde with (R)-tert-butanefulfonamide using $\text{Ti}(\text{OEt})_4$ as a water scavenger.
- **Asymmetric Strecker:** Add TMS-CN (Trimethylsilyl cyanide) to the chiral imine. The auxiliary directs the cyanide attack to the Re-face, establishing the (R)-configuration.
- **Pinner Hydrolysis:** Treat the aminonitrile with HCl/MeOH to simultaneously cleave the sulfonyl group and hydrolyze the nitrile to the methyl ester.
- **Reduction:** Reduce the ester to the alcohol using LiBH_4 .

Detailed Experimental Protocol (Route A)

Step 1: Reduction of (R)-Cyclopropylglycine

Note: Ensure all glassware is dry. Iodine is corrosive; handle in a fume hood.

- **Setup:** Charge a 3-neck reactor with (R)-Cyclopropylglycine (1.0 equiv) and anhydrous THF (10 vol). Cool to 0°C under N_2 .^[4]
- **Addition:** Add NaBH_4 (2.5 equiv) in one portion.
- **Activation:** Dropwise add a solution of I_2 (1.0 equiv) in THF (5 vol) over 1 hour. Caution: Exothermic H_2 evolution.
- **Reaction:** Warm to reflux (66°C) and stir for 12–18 hours. Monitor by TLC/HPLC (disappearance of acid).
- **Quench:** Cool to 0°C . Carefully add Methanol until gas evolution ceases. Concentrate to a paste.
- **Workup:** Dissolve paste in 20% aq. KOH. Stir for 4 hours to break boron complexes. Extract with CH_2Cl_2 (3x). Dry organics (Na_2SO_4) and concentrate.

- Target Yield: >85%[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Quality Attribute: Colorless oil, solidifies on standing.

Step 2: One-Pot Acylation and Cyclization

- Acylation: Dissolve (R)-2-amino-2-cyclopropylethanol (1.0 equiv) in CH_2Cl_2 (10 vol). Add aq. K_2CO_3 (2.0 equiv, 10% w/w).
- Addition: Cool to -5°C . Add Chloroacetyl chloride (1.1 equiv) dropwise, maintaining internal temp $< 5^\circ\text{C}$. Stir 2 h.
- Phase Cut: Separate the organic layer containing the intermediate.
- Cyclization: Transfer organic layer to a reactor containing KOtBu (2.5 equiv) in THF (10 vol) at 0°C . Note: Solvent exchange to THF may be required if DCM is incompatible with base choice, but biphasic systems often work with phase transfer catalysts.
 - Preferred Method: Swap solvent to THF. Add KOtBu solution dropwise to the intermediate at 0°C .
- Completion: Stir at 20°C for 4 hours.
- Purification: Quench with sat. NH_4Cl . Extract with EtOAc. Crystallize from Heptane/IPA.

Critical Control Points & Safety

Parameter	Specification	Criticality	Reason
Enantiomeric Excess (ee)	> 99.0%	High	Impurity carryover affects drug potency. Monitor via Chiral HPLC (Daicel Chiralpak AD-H).
Cyclopropyl Stability	No ring opening	Med	Avoid strong Lewis acids or hydrogenation catalysts (Pd/C) that can cleave the ring.
Temperature (Acylation)	< 5°C	High	Higher temps promote O-acylation vs N-acylation, leading to impurities.
Water Content (Cyclization)	< 0.1%	High	Water consumes the alkoxide base, stalling the ring closure.

References

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